

Boc-L-Ala-OH-d structure and molecular weight

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Compound of Interest

Compound Name: *Boc-L-Ala-OH-d*

Cat. No.: *B12304072*

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An In-depth Technical Guide to Boc-L-Ala-OH: Structure, Properties, and Applications

Introduction

N-(tert-Butoxycarbonyl)-L-alanine, commonly abbreviated as Boc-L-Ala-OH, is a pivotal amino acid derivative extensively utilized in synthetic organic chemistry and drug development.^[1] Its primary role is as a protected building block in peptide synthesis, where the tert-butoxycarbonyl (Boc) group serves to temporarily shield the alpha-amino functionality of L-alanine.^{[2][3]} This protection strategy is fundamental for the controlled, stepwise assembly of peptide chains, preventing unwanted side reactions during the formation of amide bonds.^{[3][4]} The Boc group's stability and its selective removal under mild acidic conditions make Boc-L-Ala-OH an indispensable tool for researchers in medicinal chemistry, biochemistry, and pharmaceutical development.^{[1][4]}

Chemical Structure and Properties

Boc-L-Ala-OH is the N-protected form of the non-essential amino acid L-alanine.^[5] The structure consists of the L-alanine backbone with a tert-butoxycarbonyl group attached to the nitrogen atom. This bulky protecting group enhances the compound's stability and modifies its reactivity, making it ideal for controlled synthetic procedures.^[1]

Physicochemical Data

The key quantitative properties of Boc-L-Ala-OH are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]propanoic acid	[6] [7]
Synonyms	Boc-L-alanine, N-Boc-L-alanine	[7] [8]
CAS Number	15761-38-3	[1] [5] [6]
Molecular Formula	C ₈ H ₁₅ NO ₄	[1] [5] [6]
Molecular Weight	189.21 g/mol	[5] [6] [7] [9]
Appearance	White to off-white crystalline powder	[1] [6]
Melting Point	78 - 85 °C	[1] [8]
Density	~1.21 g/cm ³	[6]
Optical Rotation	[α] _{20/D} -25 ± 2° (c=1-2 in Acetic Acid)	[1]
Solubility	Soluble in DMSO, Methanol; Insoluble in water	[2] [8]

Experimental Protocols

The utility of Boc-L-Ala-OH is demonstrated through its synthesis and its subsequent use in peptide synthesis.

Synthesis of Boc-L-Ala-OH

A common and straightforward method for the preparation of Boc-L-Ala-OH involves the reaction of L-alanine with di-tert-butyl dicarbonate ((Boc)₂O) under basic conditions.[\[4\]](#)[\[10\]](#)

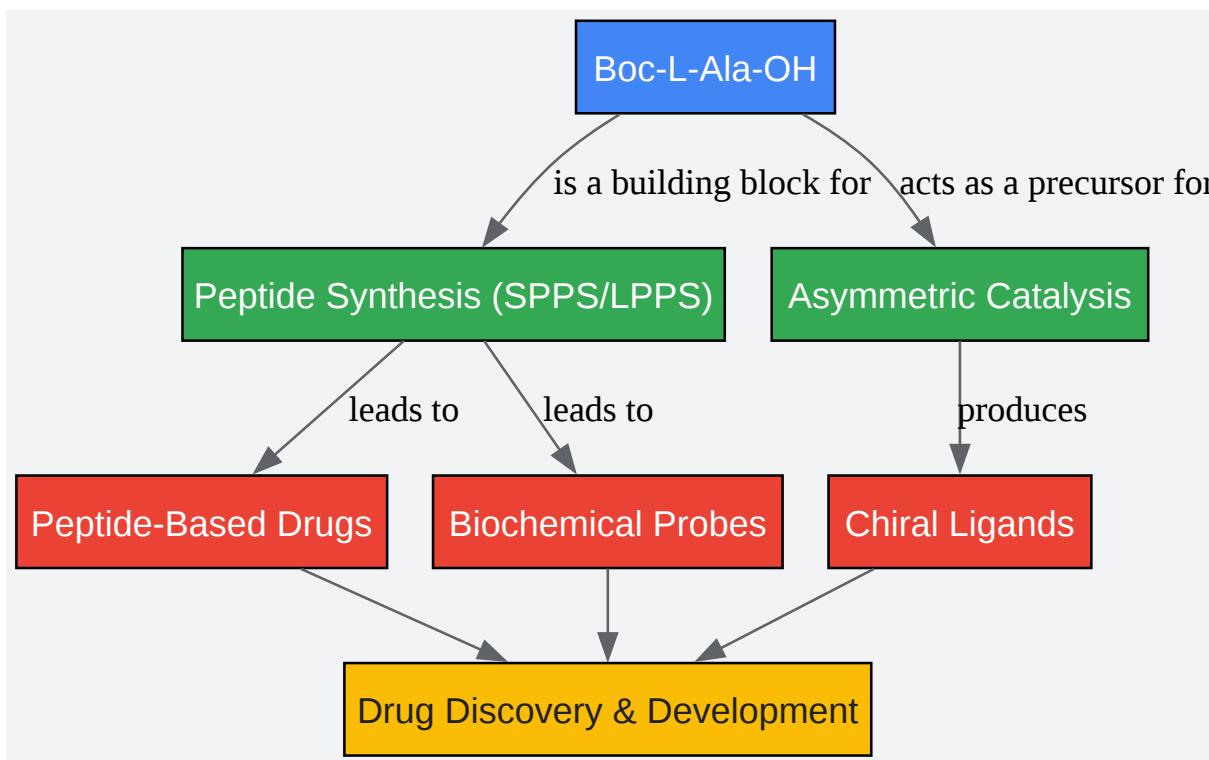
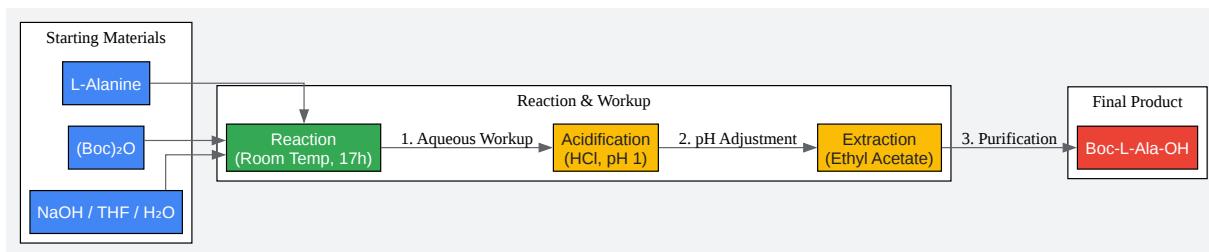
Materials:

- (S)-2-aminopropanoic acid (L-alanine)

- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Hydrochloric acid (HCl) solution (e.g., 4 M)
- Ethyl acetate (EtOAc)
- Petroleum ether
- Saturated brine

Procedure:

- L-alanine is suspended in water at 0°C.[10]
- Sodium hydroxide is added to the suspension, followed by THF and (Boc)₂O.[10] This creates a mildly basic environment (pH 8-9) that facilitates the reaction.[4]
- The resulting solution is stirred at room temperature for several hours (e.g., 17 hours) to allow the reaction to proceed to completion.[4][10]
- The reaction mixture is extracted with petroleum ether to remove unreacted (Boc)₂O and other nonpolar impurities.[10]
- The aqueous layer is carefully acidified to a pH of approximately 1 using a hydrochloric acid solution. This protonates the carboxylic acid, causing the Boc-L-Ala-OH product to become less water-soluble.[10]
- The product is then extracted from the acidified aqueous layer using ethyl acetate.[10]
- The combined organic phases are washed with saturated brine, dried over anhydrous sodium sulfate (Na₂SO₄), and concentrated under reduced pressure to yield the final product, typically as a colorless oil or white solid.[10]



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